

Application Notes and Protocols for the Detection and Quantification of 4-Nitroindole

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Compound of Interest

Compound Name: 4-Nitroindole

Cat. No.: B016737

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the detection and quantification of **4-nitroindole**, a key intermediate in the synthesis of various pharmaceuticals and biologically active compounds. The following protocols for High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and UV-Vis Spectroscopy are designed to be adapted for various research and quality control applications.

High-Performance Liquid Chromatography (HPLC-UV)

HPLC with UV detection is a robust and widely used technique for the quantification of **4-nitroindole**. This method is suitable for purity analysis and quantification in various sample matrices.

Quantitative Data Summary

While specific validated quantitative data for **4-nitroindole** is not extensively published, the following table summarizes typical performance parameters that can be expected, based on methods for similar nitroaromatic compounds.^{[1][2][3]}

| Parameter | HPLC-UV |
|---|------------------|
| Linearity Range | 1 - 100 µg/mL |
| Correlation Coefficient (r ²) | ≥ 0.999 |
| Limit of Detection (LOD) | ~0.1 - 0.5 µg/mL |
| Limit of Quantification (LOQ) | ~0.5 - 2.5 µg/mL |
| Accuracy (Recovery) | 98.0% - 102.0% |
| Precision (%RSD) | ≤ 2.0% |

Experimental Protocol: HPLC-UV Analysis of 4-Nitroindole

Objective: To quantify **4-nitroindole** in a sample using HPLC with UV detection.

Materials:

- **4-Nitroindole** reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Formic acid (optional, for pH adjustment)
- Volumetric flasks, pipettes, and syringes
- 0.45 µm syringe filters

Instrumentation:

- HPLC system with a UV/Vis detector
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 µm particle size)

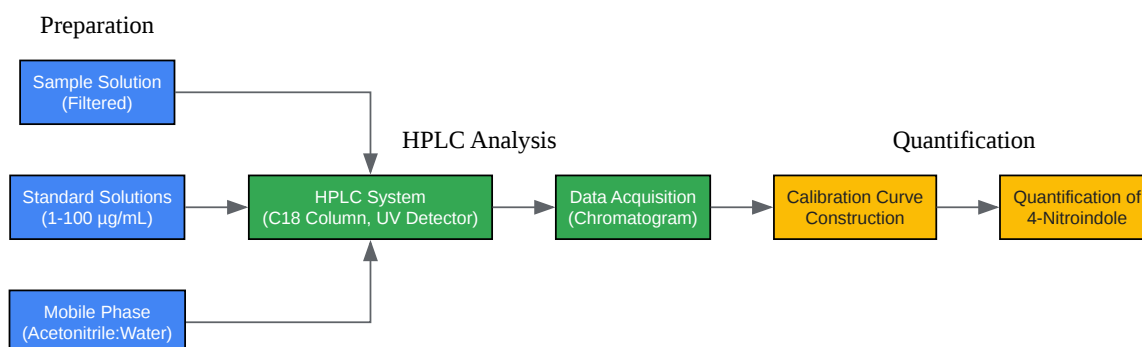
Procedure:

- Mobile Phase Preparation:
 - Prepare a mobile phase of Acetonitrile:Water (e.g., 60:40 v/v). The exact ratio may need to be optimized for your specific column and system.
 - Degas the mobile phase using sonication or vacuum filtration.
- Standard Solution Preparation:
 - Accurately weigh approximately 10 mg of **4-nitroindole** reference standard and dissolve it in a 10 mL volumetric flask with the mobile phase to prepare a 1 mg/mL stock solution.
 - Perform serial dilutions of the stock solution to prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Sample Preparation:
 - Dissolve the sample containing **4-nitroindole** in the mobile phase to an expected concentration within the calibration range.
 - Filter the sample solution through a 0.45 µm syringe filter into an HPLC vial.
- Chromatographic Conditions:
 - Column: C18 (250 mm x 4.6 mm, 5 µm)
 - Mobile Phase: Acetonitrile:Water (60:40 v/v)
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 20 µL
 - Column Temperature: 30°C
 - Detection Wavelength: Based on the UV spectrum of **4-nitroindole**, a wavelength between 300-400 nm is appropriate. The absorption spectrum for **4-nitroindole** extends

the furthest into the visible range compared to its isomers.[4]

- Run Time: Approximately 10-15 minutes, or until the **4-nitroindole** peak has eluted.
- Analysis:
 - Inject the standard solutions to generate a calibration curve.
 - Inject the sample solutions.
 - Quantify the amount of **4-nitroindole** in the sample by comparing its peak area to the calibration curve.

Experimental Workflow: HPLC-UV Analysis



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Caption: Workflow for the quantification of **4-nitroindole** using HPLC-UV.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive and specific method for the analysis of volatile and semi-volatile compounds like **4-nitroindole**. It is particularly useful for impurity profiling and trace-level detection.

Quantitative Data Summary

The following table provides typical performance parameters for GC-MS analysis of nitroaromatic compounds.[5]

| Parameter | GC-MS |
|-------------------------------|------------------------------|
| Linearity (r^2) | > 0.99 |
| Limit of Detection (LOD) | Low ng/mL to pg/mL range |
| Limit of Quantification (LOQ) | Low to mid ng/mL range |
| Precision (%RSD) | < 15% |
| Specificity | High (based on mass spectra) |

Experimental Protocol: GC-MS Analysis of 4-Nitroindole

Objective: To detect and quantify **4-nitroindole** in a sample using GC-MS.

Materials:

- **4-Nitroindole** reference standard
- Dichloromethane or Ethyl Acetate (GC grade)
- Volumetric flasks, pipettes, and syringes
- 0.45 μm syringe filters

Instrumentation:

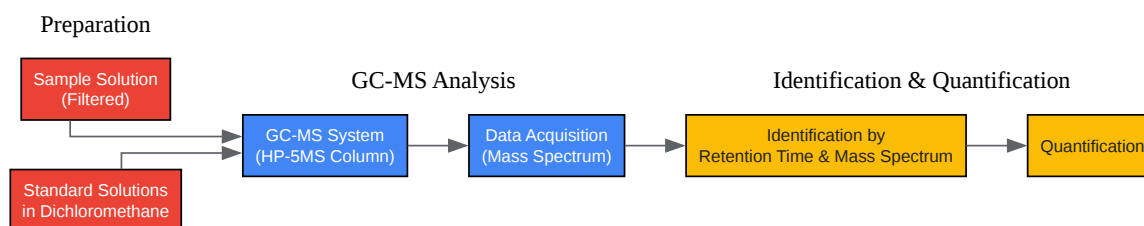
- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Capillary Column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 μm)

Procedure:

- Standard Solution Preparation:

- Prepare a 1 mg/mL stock solution of **4-nitroindole** in dichloromethane or ethyl acetate.
- Perform serial dilutions to prepare calibration standards suitable for the expected concentration range of the samples.
- Sample Preparation:
 - Dissolve the sample in dichloromethane or ethyl acetate to a final concentration of approximately 1 mg/mL.
 - Filter the solution through a 0.45 µm syringe filter before injection.
- GC-MS Conditions:
 - Inlet Temperature: 250°C
 - Injection Volume: 1 µL (split or splitless, depending on concentration)
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min
 - Oven Temperature Program: 100°C (hold 5 min), ramp at 40°C/min to 300°C (hold 5 min)
 - MS Source Temperature: 230°C
 - MS Quadrupole Temperature: 150°C
 - Scan Range: m/z 40-400
- Analysis:
 - Inject the standard solutions to establish a calibration curve.
 - Inject the sample solutions.
 - Identify **4-nitroindole** based on its retention time and mass spectrum. The mass spectrum is expected to show a molecular ion peak at m/z 162 and characteristic fragment ions.
 - Quantify **4-nitroindole** using the calibration curve.

Experimental Workflow: GC-MS Analysis



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Caption: Workflow for the analysis of **4-nitroindole** using GC-MS.

UV-Vis Spectroscopy

UV-Vis spectroscopy is a simple and rapid method for the quantification of **4-nitroindole** in solution, provided that the sample matrix is not complex and does not contain interfering substances that absorb in the same wavelength range.

Quantitative Data Summary

| Parameter | UV-Vis Spectroscopy |
|---|---|
| Wavelength of Max. Absorption (λ_{max}) | 300 - 400 nm in 2-propanol[4] |
| Linearity | Dependent on Beer-Lambert Law adherence |
| LOD/LOQ | Generally in the $\mu\text{g/mL}$ range |

Experimental Protocol: UV-Vis Spectroscopic Quantification of 4-Nitroindole

Objective: To determine the concentration of **4-nitroindole** in a clear solution using UV-Vis spectroscopy.

Materials:

- **4-Nitroindole** reference standard
- A suitable solvent (e.g., 2-propanol, methanol, or acetonitrile)
- Quartz cuvettes
- Volumetric flasks and pipettes

Instrumentation:

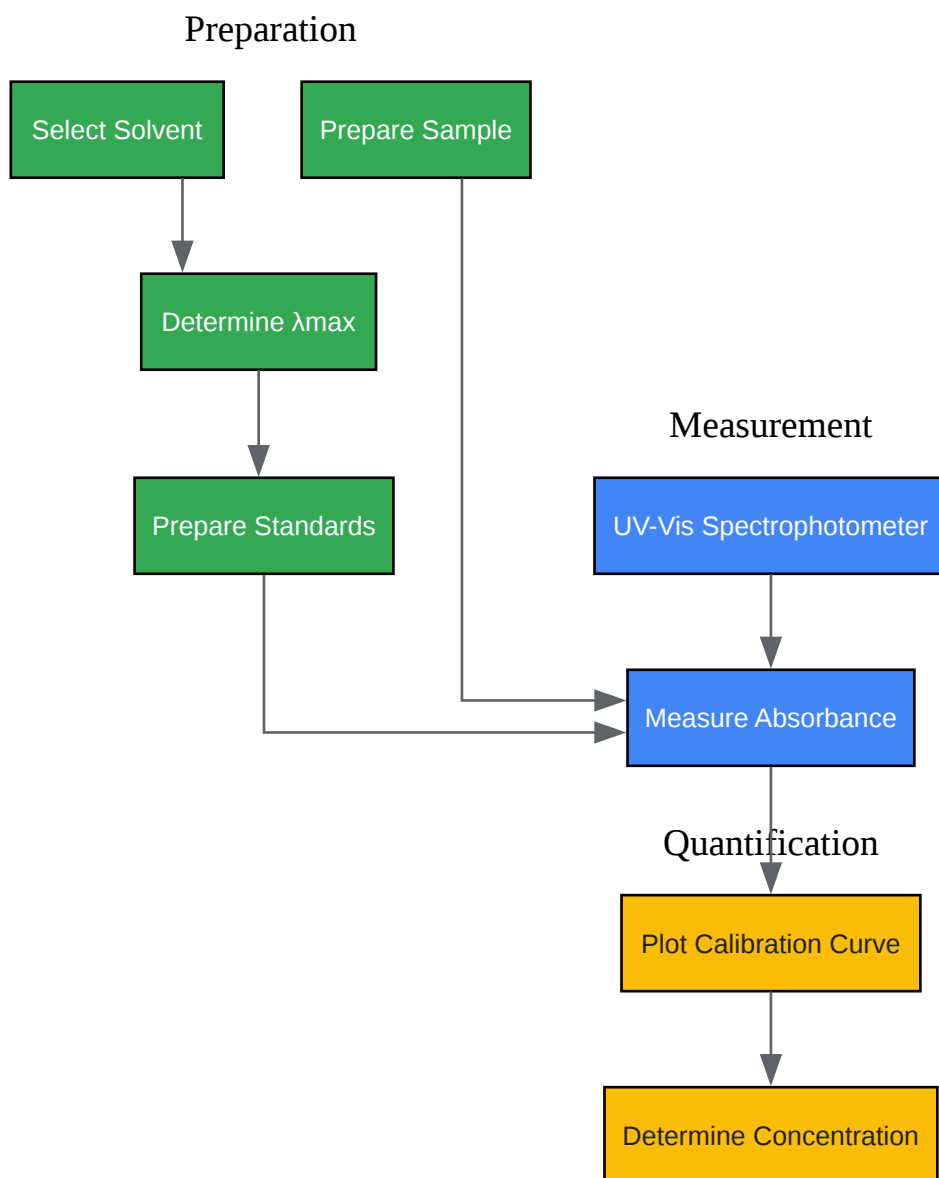
- UV-Vis Spectrophotometer

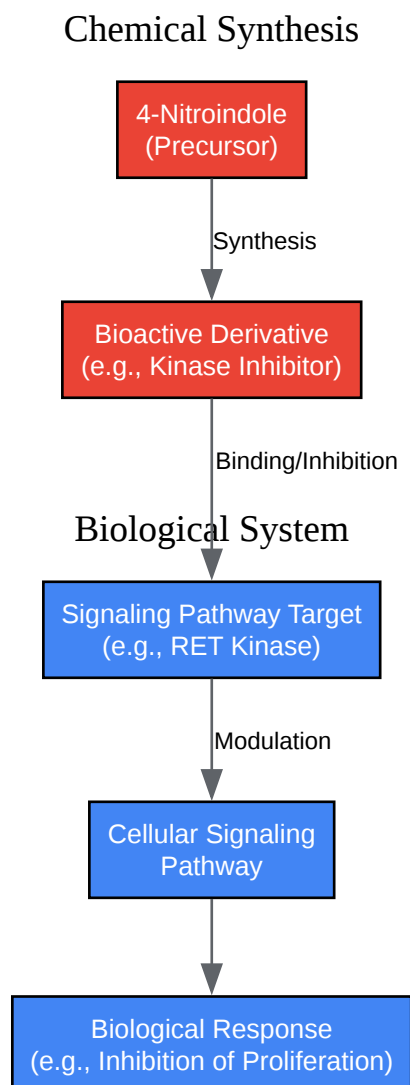
Procedure:

- Solvent Selection: Choose a solvent that dissolves **4-nitroindole** and is transparent in the UV-Vis region of interest (above 250 nm). 2-propanol is a suitable choice.^[4]
- Determination of λ_{max} :
 - Prepare a dilute solution of **4-nitroindole** in the chosen solvent.
 - Scan the solution across a wavelength range of 200-700 nm to determine the wavelength of maximum absorbance (λ_{max}).
- Standard Solution Preparation:
 - Prepare a stock solution of **4-nitroindole** of a known concentration (e.g., 100 $\mu\text{g/mL}$).
 - Prepare a series of calibration standards by diluting the stock solution. Ensure the absorbance values of the standards are within the linear range of the instrument (typically 0.1 - 1.0).
- Sample Preparation:
 - Dissolve the sample in the same solvent used for the standards to an expected concentration that falls within the calibration range.
- Measurement:

- Set the spectrophotometer to the predetermined λ_{max} .
- Use the solvent as a blank to zero the instrument.
- Measure the absorbance of each standard and the sample solution.
- Quantification:
 - Plot a calibration curve of absorbance versus concentration for the standard solutions.
 - Determine the concentration of **4-nitroindole** in the sample using its absorbance and the calibration curve, according to the Beer-Lambert law.

Experimental Workflow: UV-Vis Spectroscopy





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